

Application Notes and Protocols: 1,2-Indandione for Latent Fingerprint Development

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Compound of Interest

Compound Name: **1,2-Indandione**

Cat. No.: **B102516**

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Introduction

1,2-Indandione is a highly effective chemical reagent for the development of latent fingerprints on porous surfaces such as paper and cardboard.[1][2] It reacts with amino acid residues present in fingerprint sweat to produce a pale pink product that exhibits strong fluorescence under specific light conditions, allowing for high-sensitivity detection.[2][3] This application note provides detailed protocols for the preparation of **1,2-indandione** solutions and the subsequent development and visualization of latent fingerprints.

Chemical and Physical Properties

Property	Value
Chemical Name	1,2-Indandione
CAS Number	16214-27-0
Appearance	Solid powder
Molecular Formula	C ₉ H ₆ O ₂

Safety Precautions

1,2-Indandione is a hazardous substance and must be handled with appropriate safety measures.

General Handling:

- Work in a well-ventilated area or under a fume hood.[4][5]
- Avoid inhalation of dust or fumes.[4][6]
- Avoid contact with skin and eyes.[4][6]
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses with side shields or goggles, and a lab coat.[5][6]
- Do not eat, drink, or smoke when handling this chemical.[4][7]
- Wash hands thoroughly after handling.[4][6]

First Aid:

- If inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[4]
- If on skin: Wash the affected area with soap and plenty of water for at least 15 minutes.[6] Remove contaminated clothing.
- If in eyes: Rinse immediately with plenty of water for at least 15 minutes, including under the eyelids.[7] Seek medical attention.[4]
- If swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek medical attention.[7]

Solution Preparation

The stability of the **1,2-indandione** working solution can be a concern as the molecules may interact over time, reducing its effectiveness.[8] It is recommended to prepare fresh working solutions and store them in dark bottles, away from light, to prolong their shelf life.[5][9] Some formulations have a shelf life of up to 3 months when stored in the dark at room temperature.[8]

Methanol and ethanol should be avoided in working solutions as they can lead to instability.[\[8\]](#) [\[9\]](#)

Stock and Working Solution Formulations

Several formulations for **1,2-indandione** working solutions have been developed. The choice of formulation may depend on environmental conditions, such as humidity, and the type of porous surface being examined.[\[3\]](#)

Formulation	1,2-Indandione	Ethyl Acetate	Acetic Acid	HFE-7100	Other Components	Reference
Standard	2 g	70 mL	-	930 mL	-	[5] [10]
With Acetic Acid	1 g	50 mL	50 mL	639 mL	-	[11]
Wiesner et al.	2 g	70 mL	-	930 mL	-	[8]
UK					0.25 mL ZnCl ₂ stock solution	
Formulation	0.125 g	45 mL	5 mL	500 mL		[12]
FBI					400 mL 1,2-Indandione Stock	
Formulation (Working Solution from Stock)	-	-	-	-	Solution, Zinc Chloride Stock Solution	[13]

Zinc Chloride Stock Solution (Optional Post-Treatment): A post-treatment with a zinc chloride solution can enhance the fluorescence of the developed fingerprints.[\[3\]](#)[\[11\]](#)

Component	Amount
Zinc Chloride	8 g
Ethanol	200 mL

Reference:[11]

Experimental Protocols

Preparation of 1,2-Indandione Working Solution (Standard Formulation)

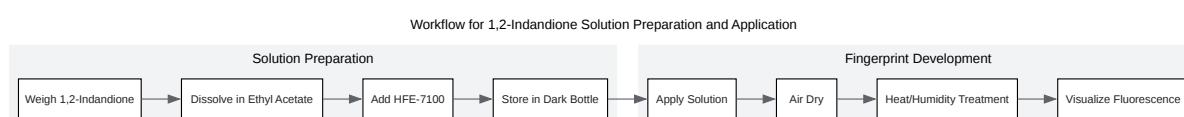
- Weigh 2 grams of **1,2-indandione** powder.
- In a fume hood, dissolve the **1,2-indandione** in 70 mL of ethyl acetate. Stir until fully dissolved.
- Slowly add 930 mL of HFE-7100 to the mixture while stirring.
- Transfer the solution to a dark, clean, and dry glass bottle for storage.

Fingerprint Development and Visualization

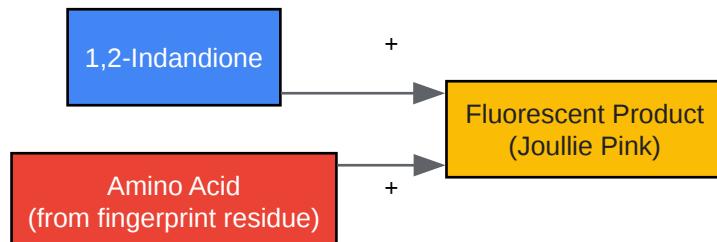
- Application: Apply the **1,2-indandione** working solution to the porous surface by dipping, spraying, or using a squirt bottle.[3][5]
- Drying: Allow the treated item to air dry completely in a fume hood.
- Development: The development of fingerprints can be accelerated using heat and humidity. The optimal conditions can vary.[3]
 - Oven: Heat the item in an oven at 100°C for 10-20 minutes.[9][10] Some protocols suggest a humidity of around 60%. [9]
 - Heat Press: A heat press can also be used, for example, at 165°C for 10 seconds.[2][14]

- Room Temperature: Development can occur at room temperature, but it may take several days.[3]
- Note: Do not use heat on thermal paper as it will cause the paper to darken.[5]
- Visualization: Developed fingerprints will appear as a pale pink color.[3] They will fluoresce strongly under a forensic light source.
 - Excitation Wavelength: Approximately 520-530 nm (green light).[3][9]
 - Viewing Filter: Use an orange or red barrier filter (570-590 nm) to view the fluorescence.[3][9]
- Storage of Developed Prints: Developed prints are sensitive to light and should be stored in the dark to prevent photodegradation and preserve fluorescence.[1][9]

Diagrams



Simplified Reaction of 1,2-Indandione with Amino Acids



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